

Technical Guide: Spectroscopic Characterization of N-(4-fluoro-2-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-fluoro-2-methylphenyl)acetamide

CAS No.: 326-65-8

Cat. No.: B1302411

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Abstract: This technical guide provides an in-depth analysis of the core spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the compound **N-(4-fluoro-2-methylphenyl)acetamide** (CAS No: 326-65-8).^{[1][2][3]} Designed for researchers and professionals in drug development and chemical synthesis, this document moves beyond mere data presentation. It delves into the causality behind spectral features, outlines self-validating experimental protocols, and offers field-proven insights into the structural elucidation of this substituted acetanilide.

Introduction and Molecular Overview

N-(4-fluoro-2-methylphenyl)acetamide is an aromatic amide with the molecular formula $C_9H_{10}FNO$ and a molecular weight of 167.18 g/mol.^{[1][3]} As a substituted acetanilide, it serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Accurate and unambiguous structural confirmation is paramount for its use in regulated development pipelines. Spectroscopic analysis provides the definitive fingerprint for confirming identity, purity, and structural integrity.

This guide will systematically deconstruct the ^1H NMR, ^{13}C NMR, IR, and MS data, providing a holistic understanding of the molecule's electronic and vibrational properties.

Molecular Structure

The structural features—a secondary amide, two distinct methyl groups, and a tri-substituted aromatic ring—give rise to a unique and predictable spectroscopic signature. Understanding the interplay between the electron-donating methyl group, the electron-withdrawing fluorine atom, and the resonance-influencing acetamido group is key to interpreting the spectra.

Figure 1: Annotated structure of **N-(4-fluoro-2-methylphenyl)acetamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **N-(4-fluoro-2-methylphenyl)acetamide**, both ^1H and ^{13}C NMR provide definitive structural information.

Experimental Protocol: NMR Data Acquisition

A self-validating protocol ensures data integrity and reproducibility.

- **Sample Preparation:** Dissolve approximately 10-20 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). The choice of solvent is critical; CDCl_3 is standard, but DMSO-d_6 can be useful for resolving the exchangeable NH proton.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift calibration ($\delta = 0.00$ ppm).
- **Instrumentation:** Acquire spectra on a 400 MHz (or higher) NMR spectrometer. A higher field strength provides better signal dispersion, which is crucial for resolving the complex splitting patterns in the aromatic region.
- **^1H NMR Acquisition:**
 - Acquire data using a standard pulse program with a 90° pulse angle.
 - Set a sufficient relaxation delay (e.g., 5 seconds) to ensure accurate signal integration.

- Process the data with Fourier transformation, phase correction, and baseline correction.
- Validation Check: Integrate all signals. The relative integral values must correspond to the number of protons in each environment (3H, 3H, 1H, 1H, 1H, 1H), providing an internal validation of signal assignment and sample purity.
- ^{13}C NMR Acquisition:
 - Acquire data using a proton-decoupled pulse sequence to produce a spectrum of singlets.
 - A larger number of scans is required due to the low natural abundance of ^{13}C .
 - Validation Check: The number of observed carbon signals should match the number of unique carbon environments in the molecule.

^1H NMR Spectral Data & Interpretation

The ^1H NMR spectrum is characterized by distinct signals for the two methyl groups, the amide proton, and the three aromatic protons. Aromatic proton signals are typically observed between 6.5 and 8.0 ppm.^{[4][5]}

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale for Chemical Shift and Splitting
~ 7.8 - 8.0	Doublet (d)	1H	H-6'	Deshielded due to proximity to the electron-withdrawing amide group. Split by H-5' (ortho coupling, $J \approx 8-9$ Hz).
~ 6.9 - 7.1	Doublet of Doublets (dd)	1H	H-5'	Influenced by ortho coupling to H-6' and meta coupling to H-3'. The fluorine at C-4' also contributes to shielding.
~ 6.8 - 6.9	Doublet of Doublets (dd)	1H	H-3'	Shielded by the ortho-methyl group. Split by meta coupling to H-5' and coupling to the para-fluorine atom ($J \approx 8-10$ Hz).
~ 7.2 - 7.5	Broad Singlet (br s)	1H	N-H	The chemical shift is concentration and solvent-dependent.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale for Chemical Shift and Splitting
				Broadness is due to quadrupole broadening and potential hydrogen exchange.
~ 2.25	Singlet (s)	3H	Ar-CH ₃	Benzylic protons typically appear in the 2.0-3.0 ppm range. [4] [5]

| ~ 2.15 | Singlet (s) | 3H | CO-CH₃ | The electron-withdrawing carbonyl group deshields these protons, placing them in the typical acetyl methyl region. |

¹³C NMR Spectral Data & Interpretation

Proton-decoupled ¹³C NMR simplifies the spectrum to a series of singlets, with their chemical shifts indicating the electronic environment of each carbon atom. Aromatic carbons typically resonate between 120-150 ppm.[\[4\]](#)[\[5\]](#)

Table 2: Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale for Chemical Shift
~ 168 - 170	C=O	The carbonyl carbon is highly deshielded and appears significantly downfield.
~ 158 - 162 (d)	C4'	Directly attached to fluorine, causing a large downfield shift and a significant $^1\text{J}_{\text{C-F}}$ coupling constant.
~ 135 - 138	C1'	Attached to the nitrogen of the amide group.
~ 130 - 133	C2'	Attached to the methyl group.
~ 128 - 131 (d)	C6'	Carbon ortho to the amide group; shows a small $^3\text{J}_{\text{C-F}}$ coupling.
~ 115 - 118 (d)	C5'	Carbon meta to the amide and ortho to fluorine; shows a $^2\text{J}_{\text{C-F}}$ coupling.
~ 112 - 115 (d)	C3'	Carbon ortho to the methyl group and meta to fluorine; shows a $^2\text{J}_{\text{C-F}}$ coupling.
~ 24 - 26	CO-CH ₃	Typical range for an acetyl methyl carbon.

| ~ 17 - 19 | Ar-CH₃ | Typical range for an aromatic methyl carbon. |

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of functional groups. It is an excellent technique for rapidly confirming the presence of the key amide and aromatic functionalities.

Experimental Protocol: ATR-FTIR Data Acquisition

Attenuated Total Reflectance (ATR) is a modern, rapid method for acquiring IR spectra of solid samples.

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal (e.g., diamond or germanium).
- **Data Acquisition:** Apply pressure to ensure good contact between the sample and the crystal. Collect a background spectrum of the clean, empty ATR crystal first. Then, collect the sample spectrum.
- **Processing:** The instrument software automatically ratios the sample spectrum against the background to generate the final absorbance or transmittance spectrum.
- **Validation Check:** The spectrum should be free of atmospheric CO₂ (~2350 cm⁻¹) and water vapor (~3600-3800 cm⁻¹ and ~1600-1800 cm⁻¹) artifacts, which are indicative of a poor background subtraction.

IR Spectral Data & Interpretation

The IR spectrum of **N-(4-fluoro-2-methylphenyl)acetamide** is dominated by strong absorptions from the amide group.

Table 3: Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group Assignment
~ 3300	Medium, Sharp	N-H Stretch	Secondary Amide N-H. [6] [7] A single peak is characteristic of secondary amides, distinguishing them from primary amides which show two peaks. [7]
~ 3050	Weak-Medium	C-H Stretch	Aromatic C-H. The presence of bands just above 3000 cm ⁻¹ is a hallmark of aromatic rings. [8]
~ 2950	Weak-Medium	C-H Stretch	Aliphatic (Methyl) C-H.
~ 1665	Strong	C=O Stretch	Amide I Band. This is typically the strongest peak in the spectrum and its position is characteristic of a conjugated, secondary amide. [9]
~ 1550	Strong	N-H Bend	Amide II Band. This band arises from a coupling of the N-H bending and C-N stretching vibrations and is highly characteristic of secondary amides. [6]
~ 1500, 1470	Medium-Strong	C=C Stretch	Aromatic Ring Skeletal Vibrations. [8]

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group Assignment
~ 1220	Strong	C-F Stretch	Aryl-Fluorine Bond.

| ~ 820 | Strong | C-H Bend | Out-of-plane bending for a 1,2,4-trisubstituted aromatic ring. |

Mass Spectrometry (MS)

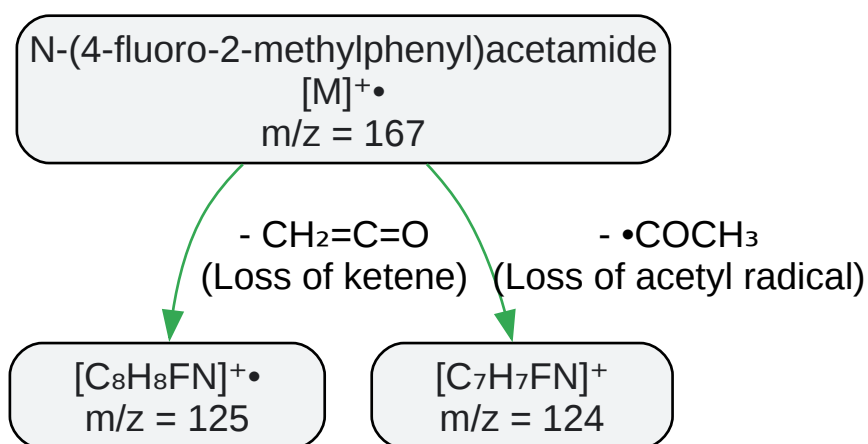
Mass spectrometry provides the molecular weight and crucial information about the molecule's connectivity through analysis of its fragmentation patterns upon ionization.

Experimental Protocol: Electron Ionization (EI-MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC).
- **Ionization:** Bombard the vaporized sample with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule to form a radical cation, the molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high internal energy of the molecular ion causes it to fragment into smaller, characteristic ions.[\[10\]](#)[\[11\]](#)
- **Detection:** The positively charged ions are accelerated, separated by their mass-to-charge ratio (m/z), and detected.
- **Validation Check:** The molecular ion peak should correspond to the calculated molecular weight of the compound (167.18 Da). The isotopic pattern for $C_9H_{10}FNO$ should be observable.

MS Fragmentation Analysis

The fragmentation of acetanilides is well-documented and often proceeds through characteristic pathways.



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Figure 2: Primary fragmentation pathways for **N-(4-fluoro-2-methylphenyl)acetamide** in EI-MS.

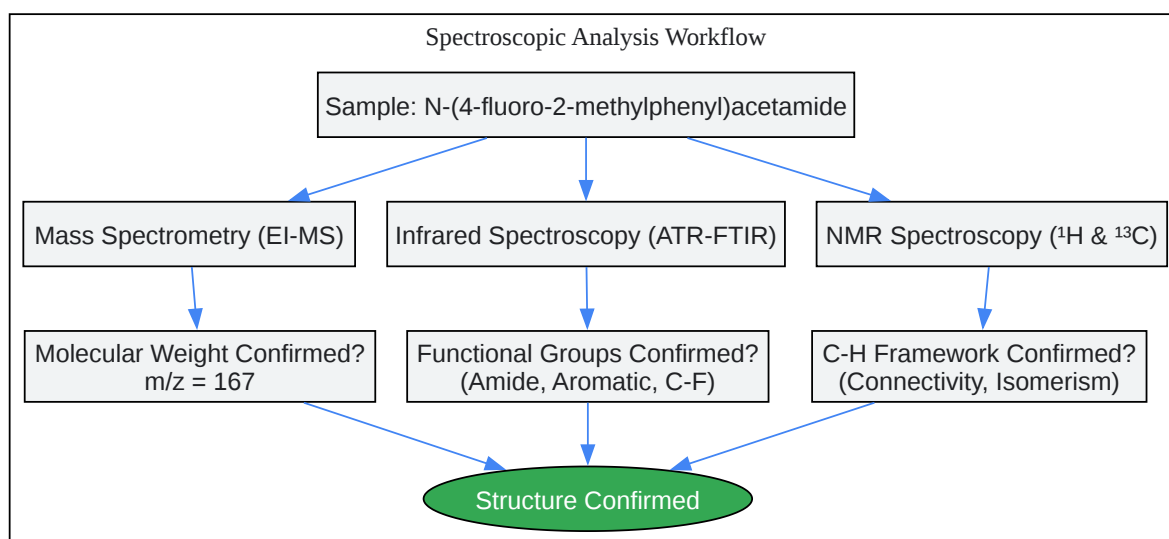
Table 4: Predicted Mass Spectrometry Fragments

m/z	Proposed Fragment Ion	Description of Loss
167	$[\text{C}_9\text{H}_{10}\text{FNO}]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$). This peak confirms the molecular weight of the compound.
125	$[\text{C}_7\text{H}_8\text{FN}]^{+\bullet}$	M - 42. This is a highly characteristic peak for acetanilides, resulting from the loss of a neutral ketene molecule ($\text{CH}_2=\text{C}=\text{O}$) via a McLafferty-type rearrangement. Its presence is strong evidence for the N-acetyl group.
124	$[\text{C}_7\text{H}_7\text{FN}]^+$	M - 43. Results from the cleavage of the C-N bond and loss of the acetyl radical ($\bullet\text{COCH}_3$).

| 95 | $[\text{C}_6\text{H}_4\text{F}]^+$ | Loss of HCN from the m/z 124 fragment, or a more complex rearrangement. |

Integrated Spectroscopic Workflow

The confirmation of the structure of **N-(4-fluoro-2-methylphenyl)acetamide** is not based on a single technique but on the convergence of evidence from all methods. The following workflow represents a robust, self-validating system for structural elucidation.



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Figure 3: An integrated workflow for the definitive structural confirmation of the target compound.

Conclusion

The spectroscopic data for **N-(4-fluoro-2-methylphenyl)acetamide** provides a unique and unambiguous fingerprint for its identification. Key diagnostic features include:

- ^1H NMR: Distinct singlets for the two methyl groups and a characteristic set of three coupled signals in the aromatic region.
- ^{13}C NMR: The presence of nine unique carbon signals, including a downfield carbonyl carbon and four aromatic carbons showing coupling to fluorine.
- IR: Strong, characteristic Amide I and Amide II bands (~ 1665 and $\sim 1550\text{ cm}^{-1}$, respectively) and a prominent C-F stretch ($\sim 1220\text{ cm}^{-1}$).
- MS: A clear molecular ion peak at m/z 167 and a dominant fragment at m/z 125 corresponding to the loss of ketene.

The convergence of these data points, when acquired using validated protocols, provides authoritative confirmation of the compound's structure, meeting the rigorous standards required for research and development.

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